

# implementation of continuous readout in high-rate TPCs

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This document provides detailed application notes and protocols for the implementation of continuous readout systems in high-rate Time Projection Chambers (TPCs). It is intended for researchers and scientists in the fields of particle and nuclear physics.

## Application Notes

### Introduction to Continuous Readout TPCs

A Time Projection Chamber (TPC) is a particle tracking detector that provides three-dimensional reconstruction of charged particle trajectories. Traditionally, TPCs have been operated in a "gated" mode, where an electric grid is used to prevent ions generated during signal amplification from drifting back into the main detector volume. This gating, however, introduces significant dead time, limiting the detector's use to relatively low interaction rates of a few hundred Hertz<sup>[1][2]</sup>.

In modern high-energy physics experiments, such as those at the Large Hadron Collider (LHC), interaction rates can reach 50 kHz or higher.<sup>[3][4][5]</sup> To cope with these rates, a paradigm shift from gated to continuous, or "trigger-less," readout is necessary.<sup>[6]</sup> This approach eliminates the gating grid, allowing the TPC to record all particle interactions. The primary challenges of continuous readout are managing the immense data rates and mitigating the effects of Ion Backflow (IBF), which can create space-charge distortions in the drift volume.<sup>[3][7][8]</sup>

Key experiments like the ALICE (A Large Ion Collider Experiment) TPC upgrade and the sPHENIX experiment have successfully implemented continuous readout systems, pioneering

the technologies and methodologies discussed herein.[\[3\]](#)[\[9\]](#)[\[10\]](#)

## Core Technologies and Design Considerations

The successful implementation of a continuous readout TPC hinges on the careful selection and integration of several key technologies, primarily related to gas amplification and front-end electronics.

### 2.1 Gas Amplification: The Shift to MPGDs

Continuous operation necessitates replacing traditional Multi-Wire Proportional Chambers (MWPCs) with Micro-Pattern Gas Detectors (MPGDs), which offer intrinsic suppression of ion backflow and high-rate capability.[\[11\]](#)

- **Gas Electron Multipliers (GEMs):** GEMs are thin polymer foils, typically 50  $\mu\text{m}$  thick, clad with copper on both sides and perforated with a high density of microscopic holes.[\[1\]](#) By applying a voltage across the foil, a strong electric field is created within the holes, leading to electron avalanche multiplication. A key advantage of GEMs is their ability to intrinsically suppress IBF.[\[1\]](#)[\[2\]](#) To achieve the stringent IBF requirements (typically  $< 1\%$ ) for continuous readout at high luminosity, stacks of multiple GEMs are used.[\[3\]](#)[\[8\]](#) The ALICE TPC upgrade, for instance, employs quadruple-GEM (4-GEM) stacks.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[12\]](#) This configuration allows for the optimization of electric fields between the foils to efficiently block ions while maintaining high electron transmission and sufficient gain.[\[3\]](#)
- **Micromegas (Micromesh Gaseous Structures):** Micromegas detectors are another prominent MPGD technology, consisting of a fine metallic mesh suspended a small distance (50-150  $\mu\text{m}$ ) above the readout pads, creating a high-field amplification region.[\[13\]](#) They are known for their robustness, high gain, and good spatial resolution.[\[14\]](#)[\[15\]](#) Hybrid solutions that combine GEMs and Micromegas are also being investigated to leverage the strengths of both technologies.[\[11\]](#)[\[16\]](#)

### 2.2 Ion Backflow (IBF) Mitigation

IBF refers to the positive ions, created during the electron avalanche process, that drift back into the main TPC volume. This creates a positive space charge that distorts the uniform drift field, degrading the spatial resolution.[\[17\]](#) In a continuous readout TPC, where the amplification stage is always active, IBF must be minimized. The primary strategy is the use of multi-stage

amplification systems like the 4-GEM stack. By carefully tuning the voltages on each GEM foil and the electric fields in the transfer gaps between them, a "gate" for ions is effectively created. Most ions are collected on the GEM electrodes, while electrons are efficiently transferred to the next amplification stage or the readout pads. The ALICE TPC upgrade achieved an IBF of 0.63% at an effective gain of 2000.[3]

## 2.3 Front-End and Readout Electronics

The front-end electronics (FEE) for a continuous readout TPC must be able to amplify, shape, digitize, and process signals from tens of thousands of channels in real-time. This has led to the development of highly integrated Application-Specific Integrated Circuits (ASICs).

- SAMPA (SAMPA ASIC for TPC and MCH Applications): The SAMPA chip is a key enabler for the ALICE and sPHENIX TPC upgrades.[5][11][18] It is a 32-channel ASIC fabricated in 130 nm CMOS technology.[18][19][20] Each channel integrates a charge-sensitive amplifier, a semi-Gaussian shaper, a 10-bit ADC, and a Digital Signal Processor (DSP).[18][21] The SAMPA chip provides selectable input polarity, configurable shaping time and sensitivity, and digital filtering capabilities to reduce data volume before transmission.[19][20]
- GET (General Electronics for TPCs): The GET system is another comprehensive, reconfigurable electronics and data acquisition (DAQ) system designed for TPCs and other nuclear physics instruments.[22][23] It is based on the AGET ASIC, which features 64 channels and can sample signals at up to 100 MSa/s.[22]

## 2.4 Data Acquisition (DAQ) and Processing

The continuous, trigger-less nature of the readout results in a massive, continuous stream of data. The upgraded ALICE TPC, for example, produces data at a rate of up to 3.5 TB/s.[4] This "streaming readout" approach requires a robust DAQ system capable of handling this throughput and a large-scale online computing farm to perform data reduction, feature extraction, and event building in real-time.[3][10] Sophisticated two-stage calibration and reconstruction schemes are required to correct for the residual space-charge distortions and maintain the required physics performance.[7]

# Data Presentation

Table 1: Performance Characteristics of High-Rate Continuous Readout TPCs

Parameter	ALICE TPC Upgrade	sPHENIX TPC
Interaction Rate	50 kHz (Pb-Pb)	High Rate (Au-Au, p-p)
Gas Mixture	Ne-CO2 (90-10)	Ne-CF4 (Optimized)
Amplification	Quadruple GEM (4-GEM) stacks	Quadruple GEM or GEM-Micromegas Hybrid
Effective Gain	2000	> 2000
Ion Backflow (IBF)	< 1% (0.63% achieved)	< 1%
Local Energy Resolution	11.3% ( $\sigma$ )	Optimized for momentum resolution
Readout Electronics	SAMPA ASIC	Modified SAMPA ASIC
Data Rate	Up to 3.5 TB/s	Streaming readout architecture

Sources:[\[3\]](#)[\[4\]](#)[\[11\]](#)

Table 2: SAMPA ASIC Key Specifications

Parameter	Specification
Technology	130 nm CMOS
Supply Voltage	1.25 V
Channels per Chip	32
Input Polarity	Selectable (Positive/Negative)
Shaping Time	Selectable (e.g., 160 ns)
Sensitivity / Gain	Selectable (e.g., 20 mV/fC, 30 mV/fC)
ADC Resolution	10-bit
ADC Sampling Rate	Up to 18.5 MSPS
Digital Processing	Filtering and Compression
Data Output	Up to 11 SLVS links @ 320 Mbps

Sources:[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[24\]](#)

## Experimental Protocols

### Protocol 1: Assembly of a Quad-GEM Readout Chamber

This protocol outlines the basic steps for assembling a 4-GEM stack readout chamber, as used in the ALICE TPC upgrade. This procedure must be performed in a cleanroom environment (e.g., Class 10,000) to avoid dust contamination.

Materials:

- 4x GEM foils
- 5x insulating frames (e.g., G10, 2 mm thick)
- Readout Pad Plane (PCB)
- Drift cathode mesh

- Gas-tight enclosure
- High-voltage supply
- Gas system (e.g., for Ne-CO<sub>2</sub> mixture)

#### Procedure:

- **Inspection and Cleaning:** Visually inspect all GEM foils for defects under magnification. Clean all components (foils, frames) with isopropyl alcohol and deionized water in an ultrasonic bath, followed by baking to remove moisture.
- **Stack Assembly:** a. Place the readout pad plane at the base of a clean assembly jig. b. Place the first insulating frame on the pad plane. This defines the induction gap. c. Carefully place the first GEM foil (GEM4) on the frame. Ensure correct orientation. d. Place the second frame on GEM4. This defines the first transfer gap. e. Place the second GEM foil (GEM3) on the frame. f. Repeat this process for all four GEM foils, separated by insulating frames. The gaps are typically: Induction (2 mm), Transfer 1 (2 mm), Transfer 2 (2 mm), Transfer 3 (2 mm), Drift (2 mm).<sup>[3]</sup>
- **Cathode and Sealing:** Place the final frame and the drift cathode mesh on top of the last GEM foil (GEM1).
- **Enclosure:** Mount the assembled stack into the gas-tight enclosure. Ensure proper sealing with O-rings.
- **Electrical Connections:** Connect the high-voltage lines to each side of the four GEM foils and to the drift cathode. Connect the readout pads to the front-end electronics feedthroughs.
- **Gas Flushing:** Flush the chamber with the operational gas mixture (e.g., Ne-CO<sub>2</sub> 90-10) for several hours to purge any contaminants.

## Protocol 2: Commissioning and IBF Measurement

This protocol describes the initial power-up of the chamber and a method to measure the Ion Backflow.

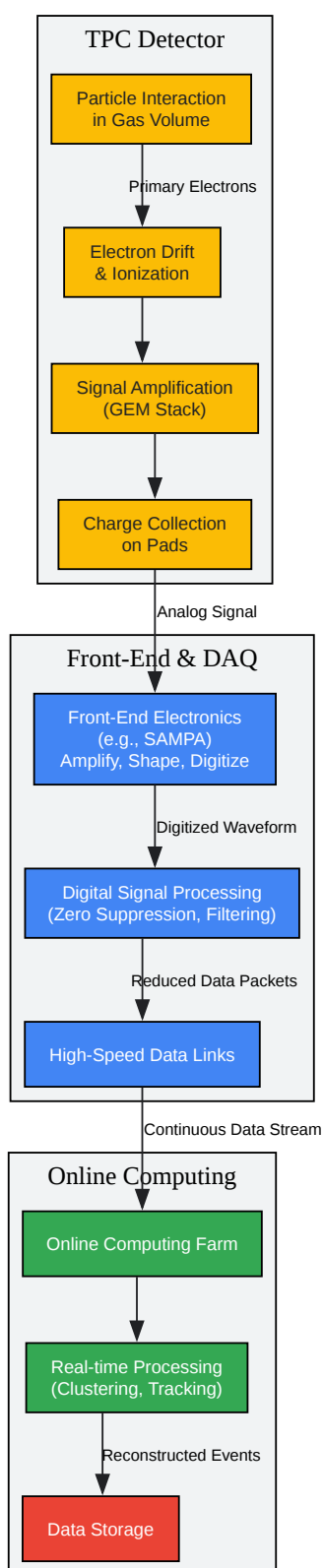
#### Setup:

- Assembled GEM chamber connected to a gas system.
- Multi-channel high-voltage power supply.
- Picoammeters to measure currents.
- X-ray source (e.g.,  $^{55}\text{Fe}$ , 5.9 keV) or a UV lamp to generate primary ionization.
- Front-end electronics connected to the readout pads.

#### Procedure:

- HV Training: Slowly ramp up the voltage on each GEM foil individually, monitoring for any discharge activity (sparks). This "conditions" the foils. Do not exceed the manufacturer's recommended voltage.
- Establishing an Operating Point: a. Set the drift and induction fields. b. Apply the operational voltages to the GEM stack. A typical configuration for a 4-GEM stack in Ne-CO<sub>2</sub> is designed to create a cascading gain while minimizing ion feedback. This often involves higher transfer fields in the first gaps and a lower field in the last transfer gap.[\[3\]](#)
- Gain Measurement: a. Irradiate the chamber's drift volume with the  $^{55}\text{Fe}$  X-ray source. b. Record the signal spectrum from the readout pads using the FEE. c. The position of the 5.9 keV photopeak allows for the calculation of the effective gas gain.
- IBF Measurement: a. The Ion Backflow (IBF) is defined as the ratio of the current measured on the drift cathode ( $I_{\text{drift}}$ ) to the current measured on the readout anode ( $I_{\text{anode}}$ ), which is proportional to the total number of electrons in the avalanche. b.  $\text{IBF} = I_{\text{drift}} / I_{\text{anode}}$  c. Place the X-ray source to irradiate the drift volume, creating primary ionization. d. With the chamber at its operational gain, use picoammeters to simultaneously measure the current drawn by the drift cathode and the total current on the readout anode pads. e. Calculate the IBF ratio. Adjust GEM voltages and transfer fields to minimize IBF while maintaining the required gain of ~2000.[\[3\]](#)

## Mandatory Visualization

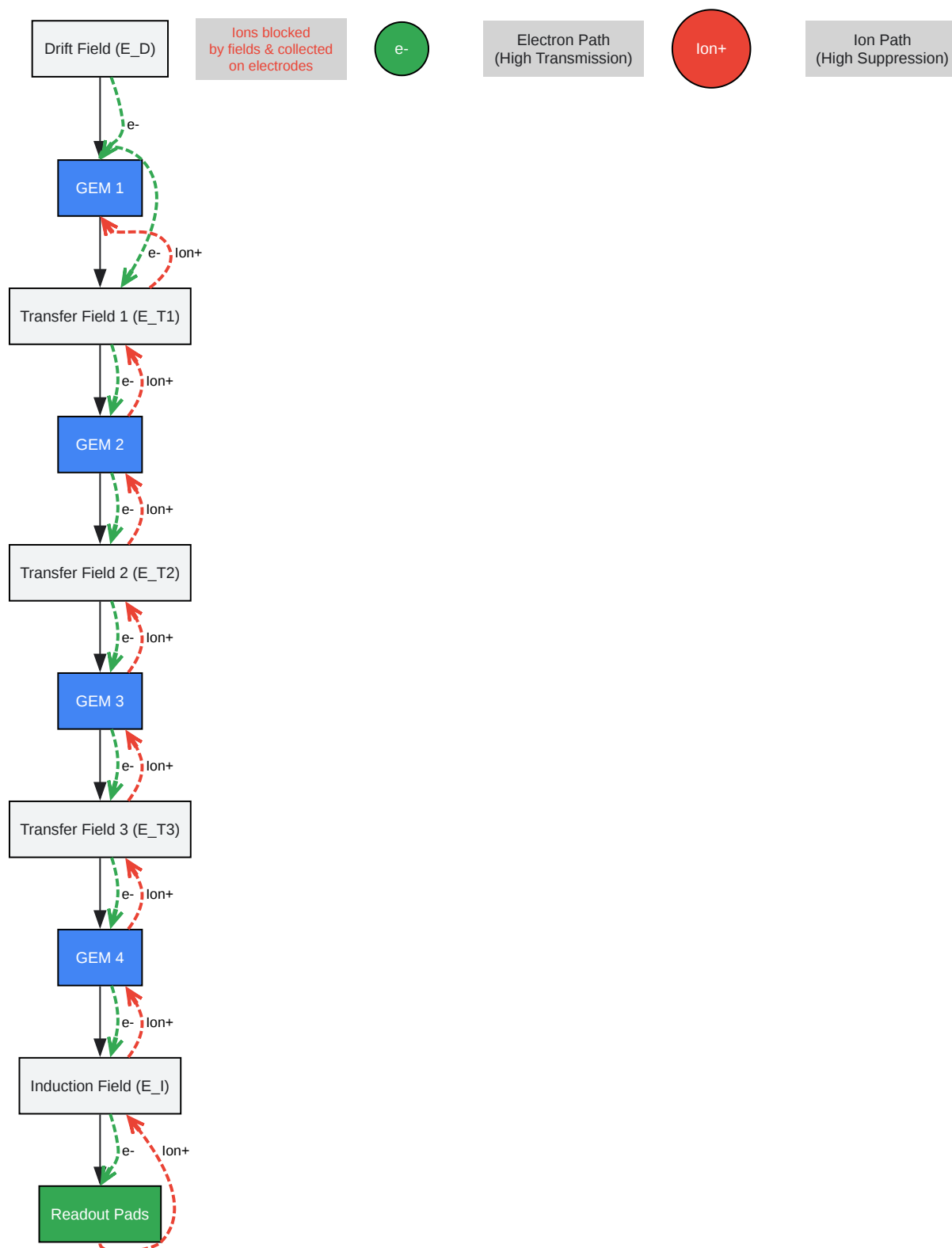


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Caption: Workflow of the continuous readout data chain.



Caption: Experimental setup for Ion Backflow (IBF) measurement.



IBF Suppression Logic in a 4-GEM Stack

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